

Application Notes: Markovnikov Hydration of Alkynes with HgSO_4 Catalyst

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mercury(II) sulfate

Cat. No.: B179487

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Introduction

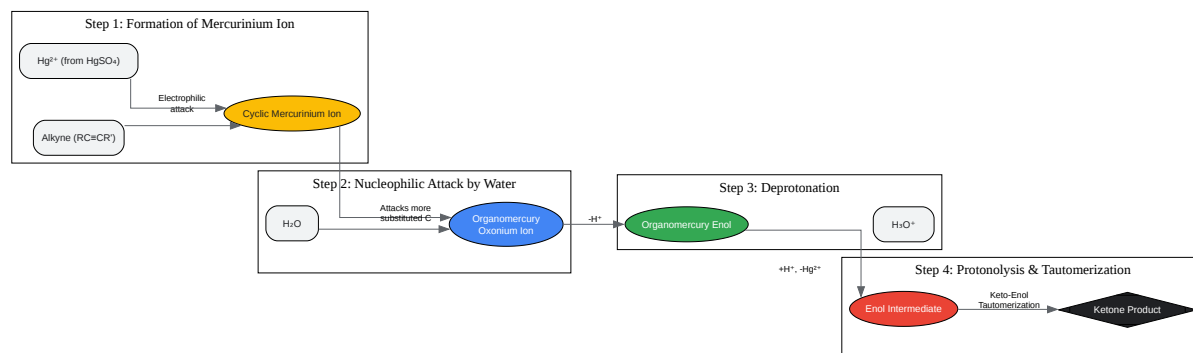
The hydration of alkynes is a fundamental organic transformation that converts a carbon-carbon triple bond into a carbonyl group. When catalyzed by mercuric sulfate (HgSO_4) in aqueous acid, this reaction proceeds with Markovnikov regioselectivity, yielding ketones from terminal and internal alkynes.^{[1][2][3]} This protocol is particularly valuable for the synthesis of methyl ketones from terminal alkynes, a common structural motif in natural products and pharmaceutical compounds.^{[2][4][5]} The reaction proceeds via an enol intermediate, which rapidly tautomerizes to the more stable keto form.^{[1][2][3]}

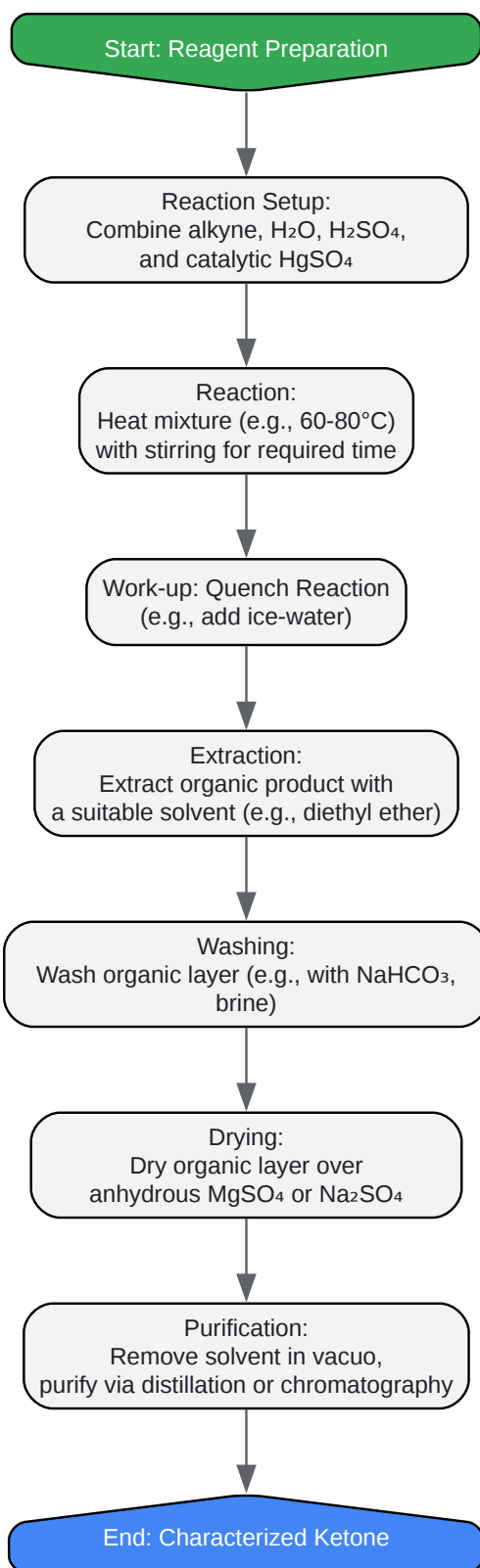
Principle of the Method

The HgSO_4 -catalyzed hydration of alkynes follows Markovnikov's rule, where the hydroxyl group adds to the more substituted carbon of the triple bond, and a hydrogen atom adds to the less substituted carbon.^{[1][3][6]} The reaction mechanism involves the formation of a cyclic mercurinium ion intermediate, which prevents carbocation rearrangements that can occur in simple acid-catalyzed hydrations.^{[4][7][8]} Water then acts as a nucleophile, attacking the more substituted carbon of this intermediate. Subsequent protonolysis of the carbon-mercury bond and keto-enol tautomerization under acidic conditions yield the final ketone product.^{[1][4][5]} For terminal alkynes ($\text{RC}\equiv\text{CH}$), this method reliably produces methyl ketones ($\text{RC}(\text{O})\text{CH}_3$).^{[2][4]} Unsymmetrical internal alkynes ($\text{RC}\equiv\text{CR}'$) often yield a mixture of two isomeric ketones, which can limit the synthetic utility in those cases.^{[2][4][7]}

Reaction Mechanism & Experimental Workflow

The following diagrams illustrate the key steps in the reaction mechanism and the general laboratory workflow for this procedure.





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- To cite this document: BenchChem. [Application Notes: Markovnikov Hydration of Alkynes with HgSO₄ Catalyst]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179487#protocol-for-markovnikov-hydration-of-alkynes-with-hgso4-catalyst]

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Phone: (601) 213-4426

Email: info@benchchem.com